

Commercial Sourcing and Technical Profile of **cis-3-Hexenyl Acetate-d2**

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Compound of Interest

Compound Name: *cis-3-Hexenyl Acetate-d2*

Cat. No.: *B12368711*

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For researchers, scientists, and drug development professionals, **cis-3-Hexenyl Acetate-d2** serves as a crucial deuterated internal standard for precise quantification in analytical chemistry. This guide outlines its commercial availability, technical specifications, and a general experimental workflow for its application.

Commercial Availability

cis-3-Hexenyl Acetate-d2 is a specialized chemical primarily used for research purposes. A key supplier for this deuterated compound is MedChemExpress (MCE). It is important to note that this product is intended strictly for research use and is not for sale to patients.^[1]

Below is a summary of the available product information:

| Supplier | Product Name | Synonyms | Intended Use |
|----------------|--------------------------|------------------------------|------------------------------------------------------------------------------|
| MedChemExpress | cis-3-Hexenyl Acetate-d2 | Cis-3-Hexene-1-Yl Acetate-d2 | Research only. Internal standard for NMR, GC-MS, or LC-MS. ^[1] |

Technical and Chemical Data

Deuterated standards like **cis-3-Hexenyl Acetate-d2** are essential in drug development and metabolic studies. The incorporation of stable heavy isotopes allows for accurate tracing and

quantification of the target molecule.[\[1\]](#)

| Property | Value |
|-------------------|-----------------------------------------------------------------------|
| Molecular Formula | C ₈ H ₁₂ D ₂ O ₂ |
| Molecular Weight | 144.21 |
| SMILES String | <chem>CC/C([2H])=C([2H])\CCOC(C)=O</chem> |
| Storage | Refer to the Certificate of Analysis for recommended conditions. |
| Shipping | Room temperature in the continental US; may vary for other locations. |

Data sourced from MedChemExpress.[\[1\]](#)

While many suppliers offer the non-deuterated form, *cis*-3-Hexenyl Acetate, under various names such as Leaf Acetate, finding the deuterated version is more specific. Companies like TCI America, Vigon International, Scimplify, and Sigma-Aldrich are prominent suppliers of the standard (non-deuterated) compound, which may indicate their capability for custom synthesis of isotopically labeled versions.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Experimental Protocols and Applications

The primary application of **cis-3-Hexenyl Acetate-d2** is as an internal standard in quantitative analytical methods to account for analyte loss during sample preparation and instrumental analysis.

Protocol: Use as an Internal Standard for GC-MS Quantification

This protocol provides a detailed methodology for using **cis-3-Hexenyl Acetate-d2** to quantify its non-deuterated analog in a given sample.

1. Preparation of Standard Solutions:

- Stock Solution: Prepare a stock solution of **cis-3-Hexenyl Acetate-d2** at a known concentration (e.g., 1 mg/mL) in a suitable organic solvent.
- Working Solution: Dilute the stock solution to a working concentration that is appropriate for the expected concentration range of the analyte in the samples.

2. Sample Preparation:

- Accurately measure or weigh the sample to be analyzed.
- Spike the sample with a precise volume of the **cis-3-Hexenyl Acetate-d2** working solution.
- Perform the necessary extraction procedure (e.g., liquid-liquid extraction or solid-phase extraction) to isolate the analyte and the internal standard.
- Concentrate the extract to a final known volume.

3. GC-MS Analysis:

- Inject a portion of the prepared sample into the GC-MS system.
- Develop a chromatographic method that provides good separation of the analyte from other matrix components.
- Set the mass spectrometer to operate in Selected Ion Monitoring (SIM) mode to monitor specific ions for both the analyte and the deuterated internal standard.

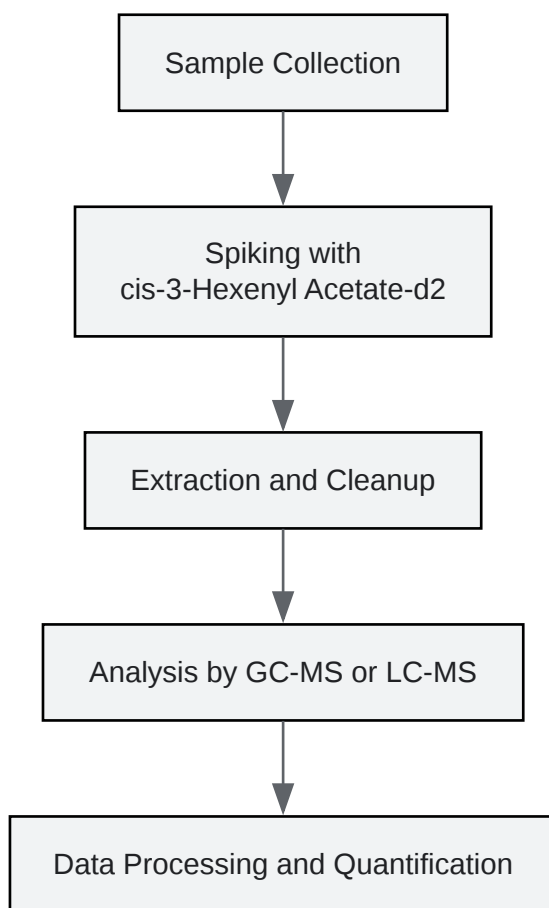
4. Data Analysis and Quantification:

- Generate a calibration curve by analyzing a series of calibration standards containing known concentrations of the analyte and a constant concentration of the internal standard.
- Plot the ratio of the analyte peak area to the internal standard peak area against the concentration of the analyte.
- Determine the concentration of the analyte in the unknown samples by using the peak area ratio from the sample and interpolating from the calibration curve.

Diagrams and Workflows

Workflow for Quantitative Analysis

The following diagram illustrates the general workflow for using a deuterated internal standard in a quantitative assay.

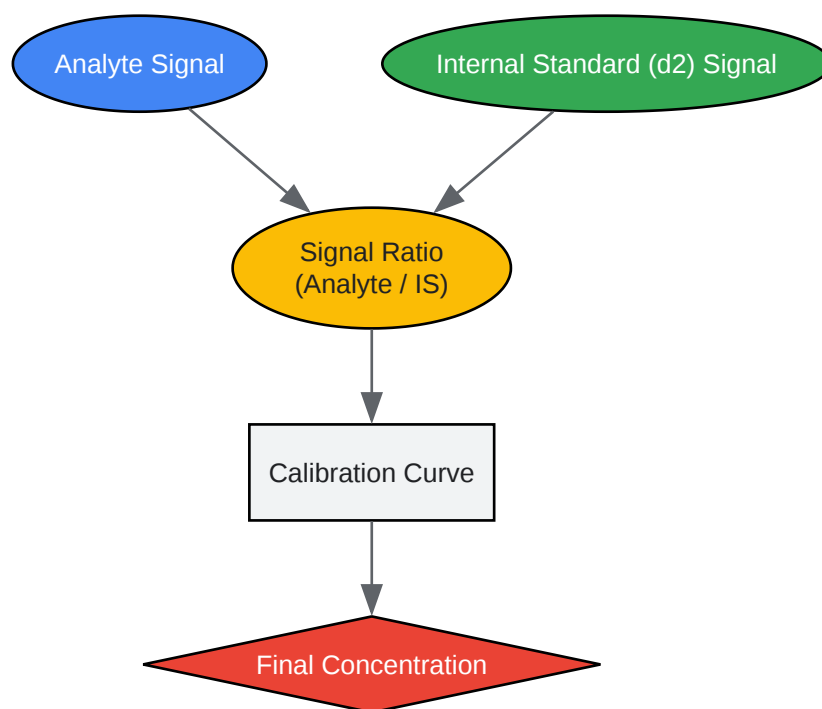


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Caption: Experimental workflow for quantification using a deuterated internal standard.

Signaling Pathway Logical Relationship

This diagram shows the logical relationship for calculating the final analyte concentration.



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Caption: Logical flow from signal detection to final concentration determination.

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